

3-Ethyl-4-octanone chemical properties and structure

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Compound of Interest

Compound Name: 3-Ethyl-4-octanone

Cat. No.: B1595360

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An In-depth Technical Guide to 3-Ethyl-4-octanone

This guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **3-Ethyl-4-octanone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

3-Ethyl-4-octanone is a branched-chain ketone known for its distinct sensory characteristics.
[1] It is a clear, colorless liquid with a sweet, fruity aroma.[1][2] The structural framework consists of an eight-carbon (octane) backbone with a ketone functional group at the fourth carbon and an ethyl group substituent at the third carbon.[1]

Table 1: Physicochemical Properties of **3-Ethyl-4-octanone**

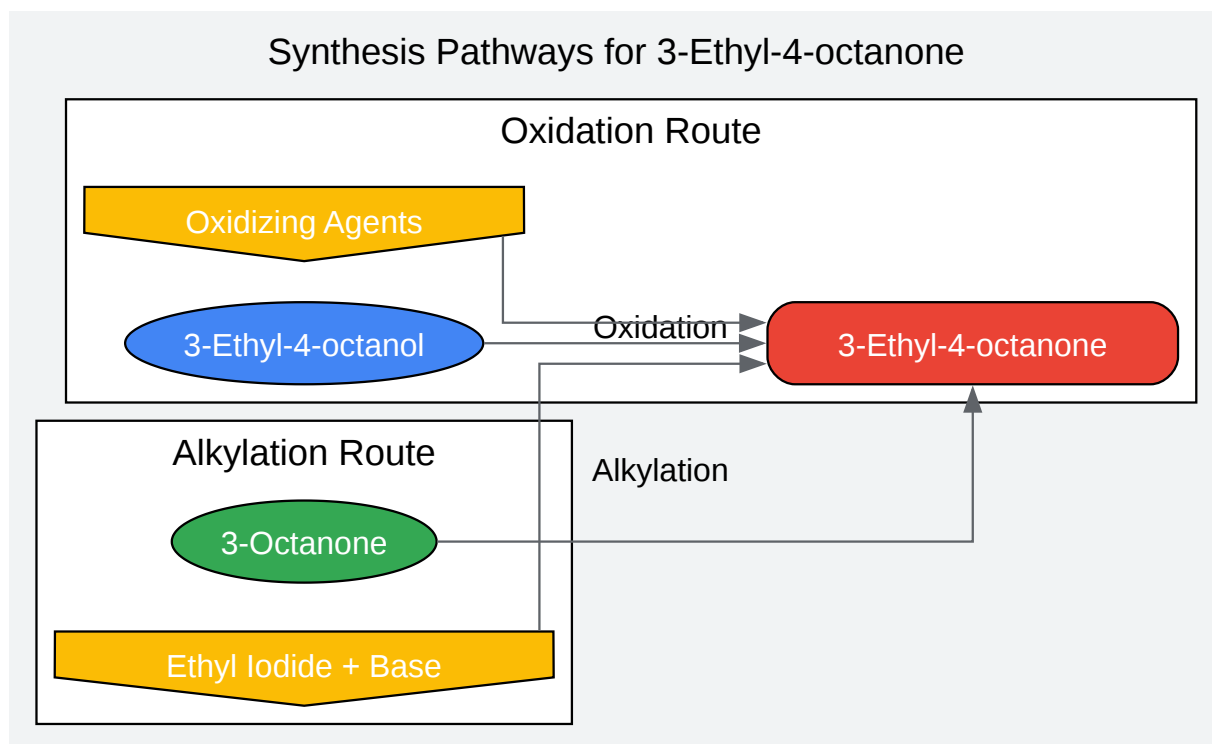
Property	Value	Source(s)
CAS Number	19781-29-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₂₀ O	[1] [2] [4] [5]
Molecular Weight	156.27 g/mol	[1] [5]
IUPAC Name	3-ethyloctan-4-one	[1] [4]
Density	0.817 g/cm ³ (at 20°C)	[1] [2]
Boiling Point	199.3°C (at 760 mmHg)	[2]
Flash Point	69.9°C	[2]
Vapor Pressure	0.345 mmHg (at 25°C)	[2]
Refractive Index	1.42 (at 20°C)	[1] [2]
LogP (Octanol/Water)	3.18	[2]
SMILES	<chem>CCCCC(=O)C(CC)CC</chem>	[1]
InChI Key	XIQNUWMKJWNUCQ-UHFFFAOYSA-N	[1] [3]

Experimental Protocols

Several synthetic routes for **3-Ethyl-4-octanone** have been documented, primarily involving the formation of the ketone functional group on a branched hydrocarbon chain.

- Oxidation of Secondary Alcohol: A prevalent method is the oxidation of the precursor alcohol, 3-ethyl-4-octanol.[\[3\]](#) This transformation can be achieved using various oxidizing agents.
 - Reagents: Chromium-based reagents like pyridinium chlorochromate (PCC) are effective.[\[3\]](#)
 - Milder Conditions: Alternatives for sensitive substrates include Swern oxidation or the use of Dess-Martin periodinane.[\[3\]](#)
 - Protocol Outline:

- Dissolve the starting material, 3-ethyl-4-octanol, in a suitable solvent (e.g., dichloromethane).
 - Add the chosen oxidizing agent (e.g., PCC) portion-wise while maintaining a controlled temperature.
 - Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
 - Upon completion, quench the reaction and work up the mixture to isolate the crude product.
 - Purify the **3-Ethyl-4-octanone** via distillation or column chromatography.
- Alkylation of 3-Octanone: This approach involves the introduction of the ethyl group to a pre-existing ketone.^[1]
 - Reagents: 3-octanone is treated with ethyl iodide in the presence of a strong base, such as sodium hydride (NaH).^[1]
 - Protocol Outline:
 - Prepare a solution of 3-octanone in an aprotic solvent (e.g., tetrahydrofuran).
 - Add a strong base (e.g., NaH) to deprotonate the α -carbon, forming an enolate.
 - Introduce ethyl iodide to the reaction mixture, which then undergoes nucleophilic attack by the enolate.
 - Allow the reaction to proceed until completion, followed by an aqueous workup to remove unreacted reagents and byproducts.
 - Isolate and purify the final product.
 - Decarboxylation of Fatty Acids: Another synthetic strategy involves the decarboxylation of specific fatty acids or their derivatives that contain an ethyl group at the appropriate position.^[1]



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Caption: General synthesis workflows for **3-Ethyl-4-octanone**.

The structure of **3-Ethyl-4-octanone** is typically confirmed using a combination of spectroscopic techniques.

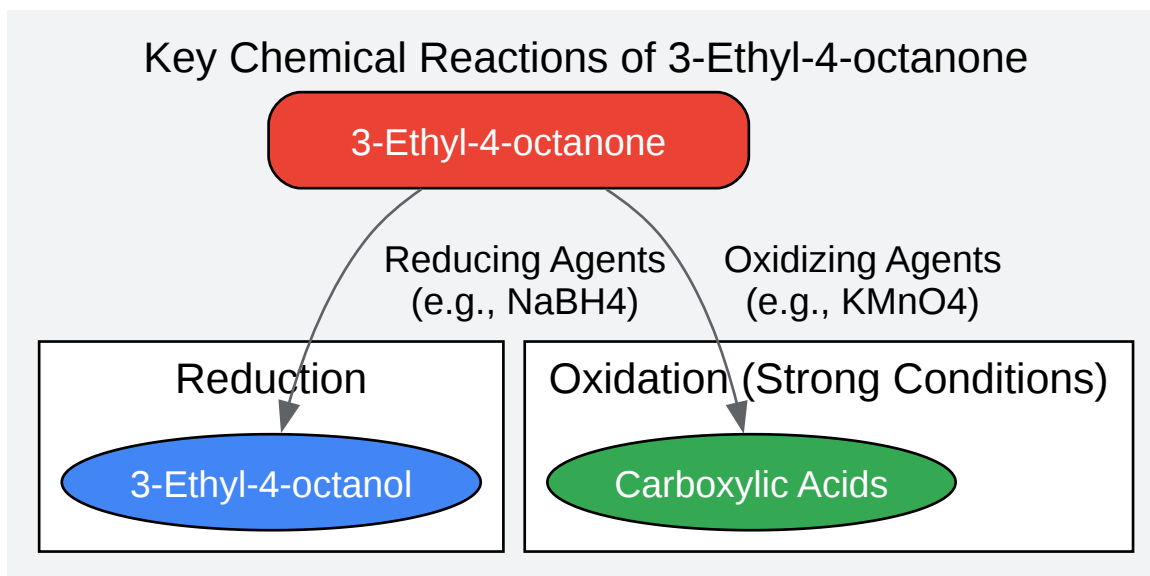
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are used for detailed structural analysis.^[1] In ^1H NMR, the methyl groups characteristically appear as triplets in the aliphatic region (0.8-1.2 ppm) due to coupling with adjacent methylene protons.^[1]
- Mass Spectrometry (MS): Mass spectrometric analysis shows a molecular ion peak at a mass-to-charge ratio (m/z) of 156, corresponding to the intact molecule.^[1] The fragmentation pattern is dominated by α -cleavage reactions adjacent to the carbonyl group, which is a characteristic feature of aliphatic ketones.^[1]

- Infrared (IR) Spectroscopy: IR analysis is used to confirm the presence of the carbonyl (C=O) functional group, which exhibits a strong, characteristic absorption band.[6]

Chemical Reactivity

As a ketone, **3-Ethyl-4-octanone** undergoes reactions typical of carbonyl compounds.

- Reduction: The carbonyl group can be reduced to a secondary alcohol (3-ethyl-4-octanol).[1]
This is commonly achieved using reducing agents like sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4).[1]
- Oxidation: While ketones are generally resistant to oxidation compared to aldehydes, they can be oxidized under strong conditions to yield carboxylic acids through cleavage of the carbon-carbon bond adjacent to the carbonyl group.[1]
- Nucleophilic Addition: The carbonyl carbon is electrophilic and can undergo nucleophilic addition with various nucleophiles, leading to the formation of alcohols or other derivatives.[1]



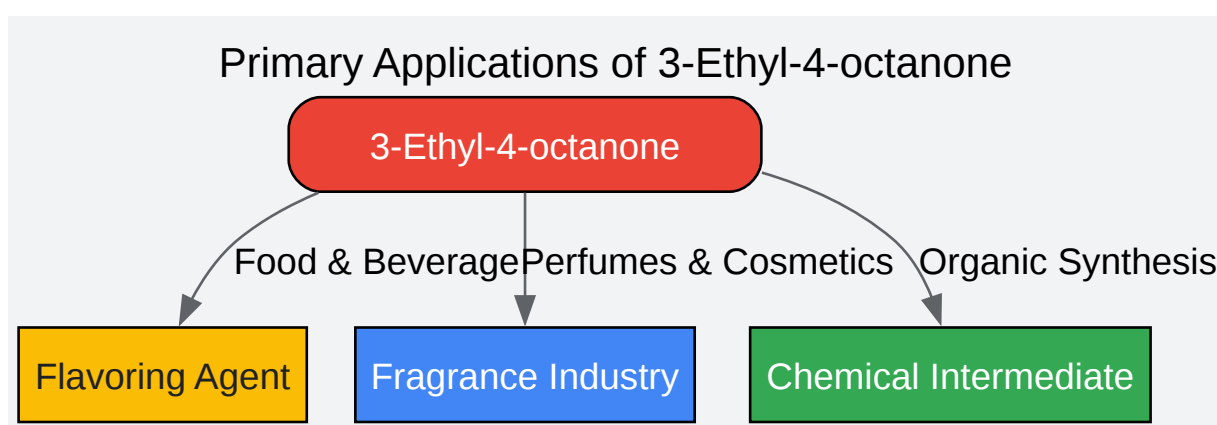
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Caption: Typical chemical transformations of **3-Ethyl-4-octanone**.

Applications

The unique properties of **3-Ethyl-4-octanone** make it valuable in several industrial applications.

- **Flavoring Agent:** Due to its sweet and fruity aroma, it is used as a flavoring agent in the food and beverage industry.^{[1][2]}
- **Fragrance Industry:** It is incorporated into perfumes, cosmetics, and other scented products.^{[1][2]}
- **Chemical Intermediate:** It serves as a precursor or intermediate in the synthesis of other organic compounds, including potential pharmaceuticals and agrochemicals.^[1]



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Caption: Industrial application areas for **3-Ethyl-4-octanone**.

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